

# Application Notes and Protocols: Berberine (BBR) as a Fluorescent Probe

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## Compound of Interest

Compound Name: Bbr 2160

Cat. No.: B1667832

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Topic: Using Berberine (BBR) as a Fluorescent Probe

Audience: Researchers, scientists, and drug development professionals.

Note on "**Bbr 2160**": Initial research indicates that "**Bbr 2160**" is likely a combination of two separate products: Berberine (BBR), a natural compound with fluorescent properties, and Autofluorescence Eliminator Reagent (Catalog Number: 2160).<sup>[1][2][3]</sup> This document will focus on the application of Berberine (BBR) as a fluorescent probe. A brief description of the Autofluorescence Eliminator Reagent is provided at the end for clarity.

## Introduction to Berberine as a Fluorescent Probe

Berberine is a natural isoquinoline alkaloid found in various plants. It exhibits intrinsic fluorescence that is significantly enhanced upon binding to biological macromolecules, making it a valuable tool for cellular imaging. While its native fluorescence in aqueous solutions is low, its quantum yield increases substantially when it intercalates with DNA and RNA or accumulates in specific cellular compartments like mitochondria. This property allows it to be used as a "light-up" probe to visualize cellular structures and monitor biological processes.

## Quantitative Data: Fluorescent Properties of Berberine

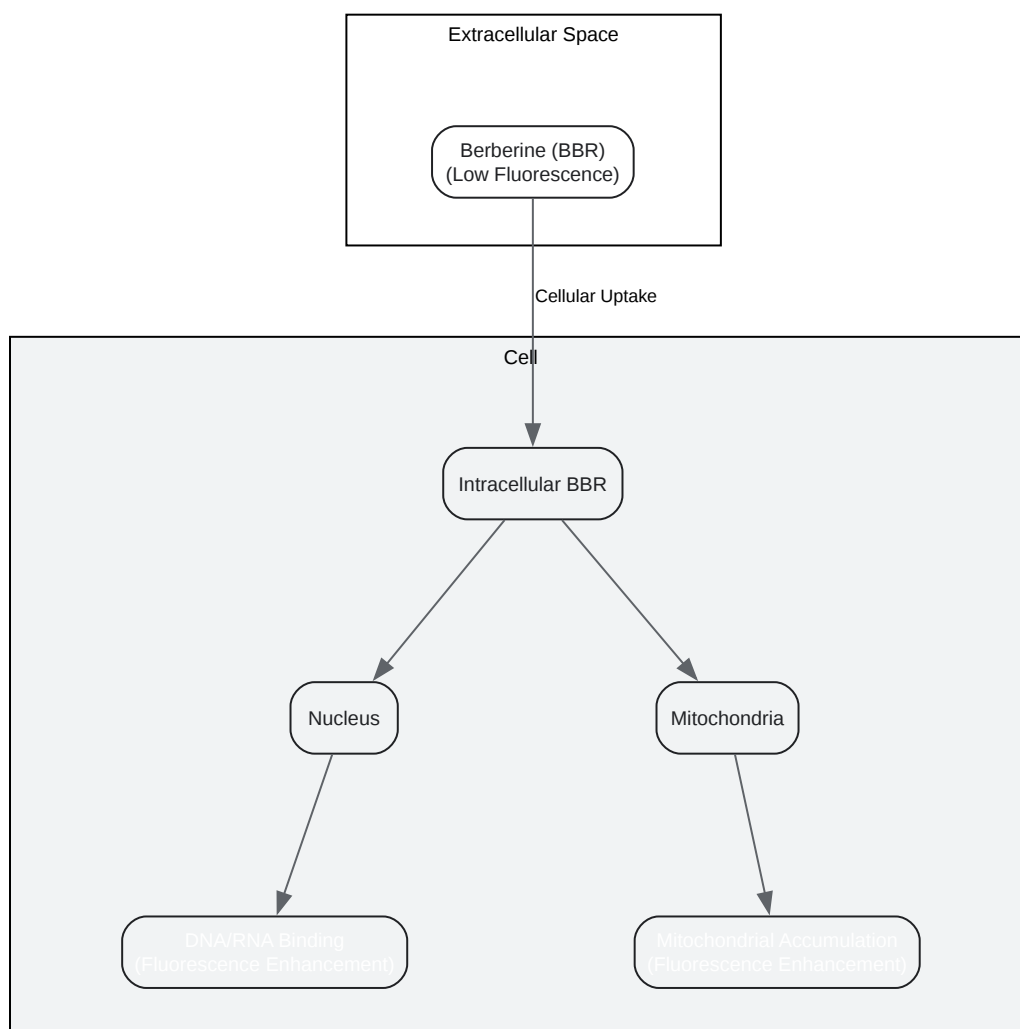
The fluorescent properties of Berberine can vary depending on its environment and binding state. The following table summarizes key quantitative data for Berberine as a fluorescent

probe.

Property	Value	Conditions / Notes
Excitation Maxima ( $\lambda_{ex}$ )	~345-356 nm, ~416-435 nm, ~488 nm	Multiple excitation peaks exist. The peak at ~345 nm is commonly used. Can be excited by a 488 nm laser.
Emission Maximum ( $\lambda_{em}$ )	~530-556 nm	Emission shifts and intensity change upon binding to targets like DNA or when in different solvents.
Quantum Yield	Very low in aqueous solution	Significantly increases upon binding to DNA (up to 200-fold) or encapsulation in cucurbituril (up to 500-fold).
Binding Targets	DNA, RNA, Mitochondria	Intercalates into DNA and RNA, and accumulates in mitochondria, driven by membrane potential.
Cellular Uptake	Time and concentration-dependent	Can be visualized within cells after incubation.

## Mechanism of Action and Cellular Localization

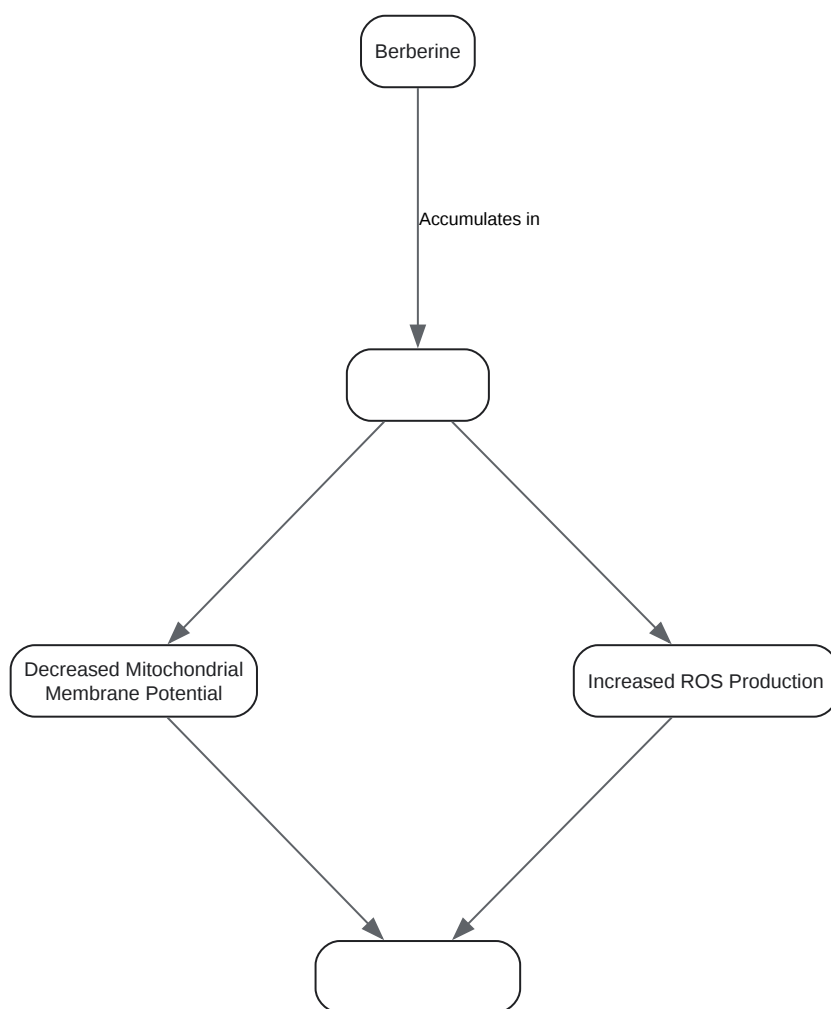
Berberine's utility as a fluorescent probe stems from its interaction with cellular components. As a cationic molecule, it is readily taken up by cells and accumulates in compartments with negative membrane potential, most notably the mitochondria. Its fluorescence is significantly enhanced upon binding to DNA and RNA, likely due to restricted intramolecular rotation. This allows for the visualization of the nucleus and mitochondria.

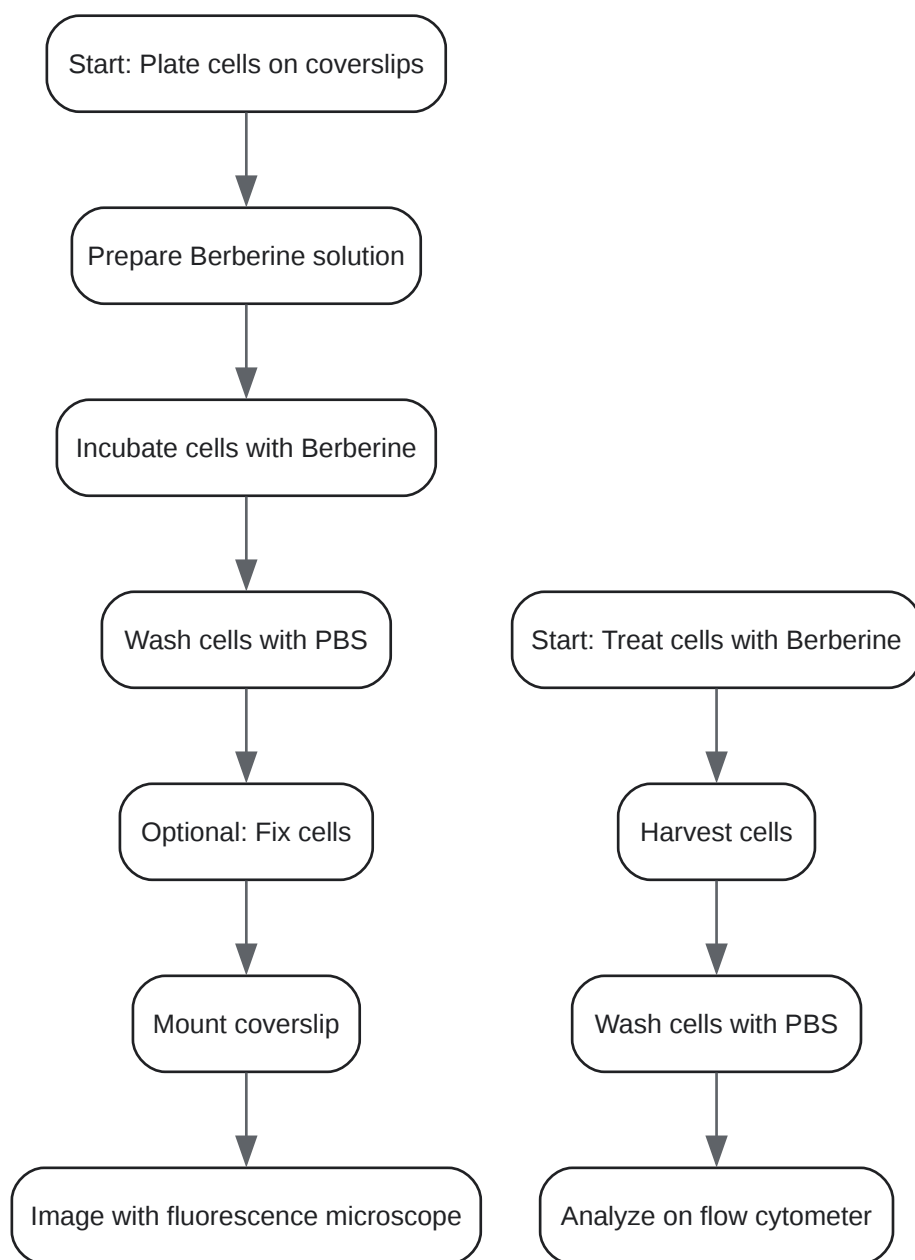


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**Caption:** Cellular uptake and localization of Berberine.

Berberine has also been shown to affect mitochondrial function, including the mitochondrial membrane potential and the electron transport chain. These effects can be studied using Berberine's intrinsic fluorescence or in conjunction with other fluorescent probes.





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## References

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